

Physicochemical Properties of Tritriacontan-16-one: A Technical Guide

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Compound of Interest

Compound Name: Tritriacontan-16-one

Cat. No.: B15293862

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **Tritriacontan-16-one**, a long-chain aliphatic ketone. The information is compiled from various scientific databases and literature sources, offering a valuable resource for professionals in research and development.

Core Physicochemical Data

Tritriacontan-16-one (C₃₃H₆₆O) is a saturated ketone with a long aliphatic chain. Its key physicochemical properties are summarized in the table below, providing a quantitative snapshot of its physical and chemical characteristics.

Property	Value	Source
Molecular Formula	C33H66O	[1][2]
Molecular Weight	~478.9 g/mol	[1][2]
Physical State	Solid at room temperature	[1]
Melting Point	98–100 °C	[1][3]
Boiling Point	Not reported	
Density (predicted)	~0.868 g/cm ³	[1]
Water Solubility	Practically insoluble	[1][4]
pKa (predicted)	~9.59	[1]
LogP (predicted)	15.7	[2]

Structural and Chemical Identity

Tritriacontan-16-one is characterized by a 33-carbon backbone with a carbonyl group located at the 16th carbon position. This structure contributes to its notable lipophilicity and very low solubility in aqueous solutions.[1] It is classified as a ketone and can undergo keto-enol tautomerization due to the presence of alpha-hydrogens.[4]

Synonyms: 16-Tritriacontanone[2][5]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Tritriacontan-16-one** are not extensively published. However, standard methodologies for long-chain ketones can be applied.

Determination of Melting Point

The melting point of **Tritriacontan-16-one** can be determined using a standard capillary melting point apparatus.

Methodology:

- A small, dry sample of **Tritriacontan-16-one** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample is recorded as the melting point.

Spectroscopic Characterization

Infrared (IR) Spectroscopy: Early characterization of similar long-chain ketones relied on IR spectroscopy to confirm the presence of the carbonyl group.[\[1\]](#)

Methodology:

- A small amount of the solid sample is mixed with dry potassium bromide (KBr) and pressed into a thin pellet.
- Alternatively, the sample can be dissolved in a suitable organic solvent (e.g., chloroform) and a spectrum of the solution recorded.
- The IR spectrum is recorded, with the characteristic peak for an aliphatic ketone carbonyl stretch expected around 1710 cm^{-1} .[\[1\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{13}C NMR data is available for **Tritriacontan-16-one**, which is crucial for structural elucidation.[\[2\]](#)

Methodology:

- A sample of **Tritriacontan-16-one** is dissolved in a deuterated solvent (e.g., CDCl_3).
- The ^{13}C NMR spectrum is acquired on a high-field NMR spectrometer.
- The chemical shifts of the carbon atoms are recorded and analyzed to confirm the structure.

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a key technique for the identification and quantification of **Tritriacontan-16-one**, especially in natural extracts.[2]

Methodology:

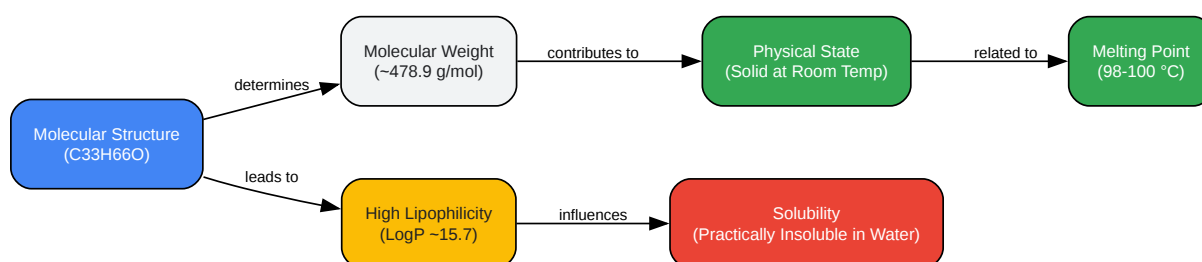
- The sample is dissolved in a volatile organic solvent.
- An aliquot of the solution is injected into the gas chromatograph, which separates the components of the mixture based on their volatility and interaction with the stationary phase.
- The separated components then enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a molecular fingerprint that can be used to identify the compound.

Biological Context and Potential Applications

Tritriacontan-16-one has been identified as a natural product in *Solanum tuberosum* (potato), suggesting it may serve as a biomarker for the consumption of this food.[1][4] Due to its long-chain aliphatic structure, it is being explored as a model compound in studies focused on long-chain ketones.[1] Its hydrophobic nature also suggests potential applications in industrial formulations such as foaming agents, plasticizers, and antioxidants.[1]

Visualizations

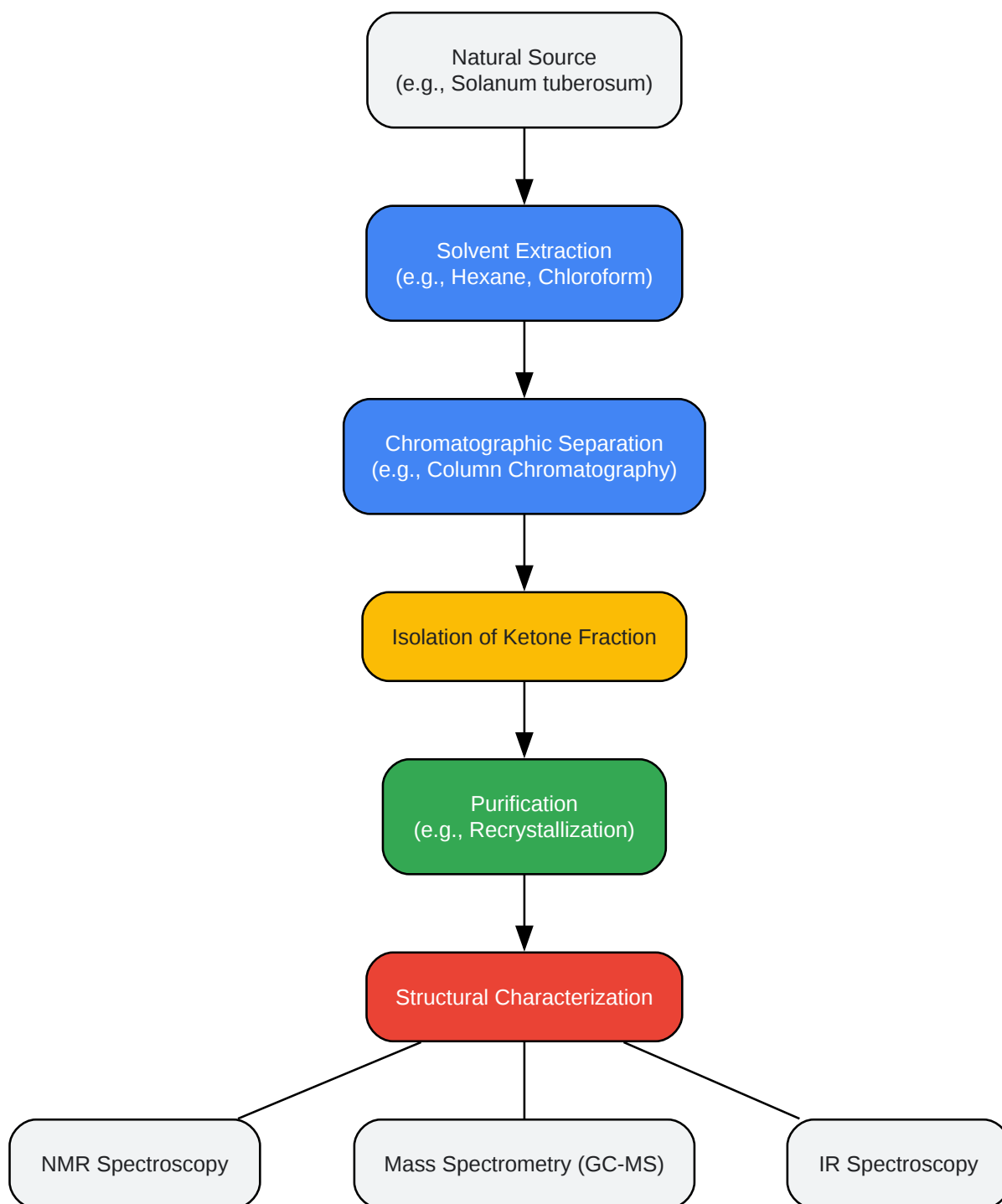
Physicochemical Property Relationships



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Caption: Logical relationships of **Tritriacontan-16-one**'s properties.

General Workflow for Isolation and Characterization



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